

Essential Safety and Operational Guidance for Handling 3-Bromo-N,N-dimethylaniline

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Compound of Interest

Compound Name: 3-Bromo-N,N-dimethylaniline

Cat. No.: B018768

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This document provides critical safety and logistical information for the handling, storage, and disposal of **3-Bromo-N,N-dimethylaniline** (CAS No. 16518-62-0). The following procedures are compiled from safety data sheets and are intended to establish a robust framework for safe laboratory operations for researchers, scientists, and drug development professionals.

Hazard Summary: **3-Bromo-N,N-dimethylaniline** is harmful if swallowed, in contact with skin, or if inhaled.^{[1][2][3]} It is known to cause skin irritation and serious eye irritation.^{[1][2][3]}

Personal Protective Equipment (PPE)

Effective protection is paramount when handling this compound. The following table summarizes the recommended personal protective equipment.

| Protection Type | Recommended Equipment | Standards and Specifications |
|-----------------|--|--|
| Eye and Face | Safety glasses with side-shields or tightly fitting safety goggles.[4] A face shield should be used when there is a splash hazard.[4] | NIOSH (US) or EN 166 (EU) approved.[4] |
| Skin | Chemical-resistant gloves. A full-length lab coat, long pants, and closed-toe shoes are required.[4] For short-term use, nitrile gloves may be sufficient, but it is crucial to consult the glove manufacturer's compatibility data.[4][5] For similar compounds like aniline, Butyl, Neoprene, or Viton gloves are recommended for longer-term handling.[6] | Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[4] |
| Respiratory | A NIOSH-approved respirator is necessary when engineering controls are inadequate, during spills, or for nuisance exposures. | For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[4] |

Experimental Protocols: Safe Handling and Disposal

Handling:

- Always work in a well-ventilated area. The use of a chemical fume hood is strongly recommended.[1][5]

- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[1]
- Avoid all direct contact with the substance. Do not get it in eyes, on skin, or on clothing.[1][7]
- Prevent the formation of aerosols or dust.
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[1][2]
- Wash hands thoroughly after handling.[1][2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][7]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[3]
- The storage area should be secure.

Disposal:

- This material and its container must be disposed of as hazardous waste.[7]
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2]
- Do not empty into drains.

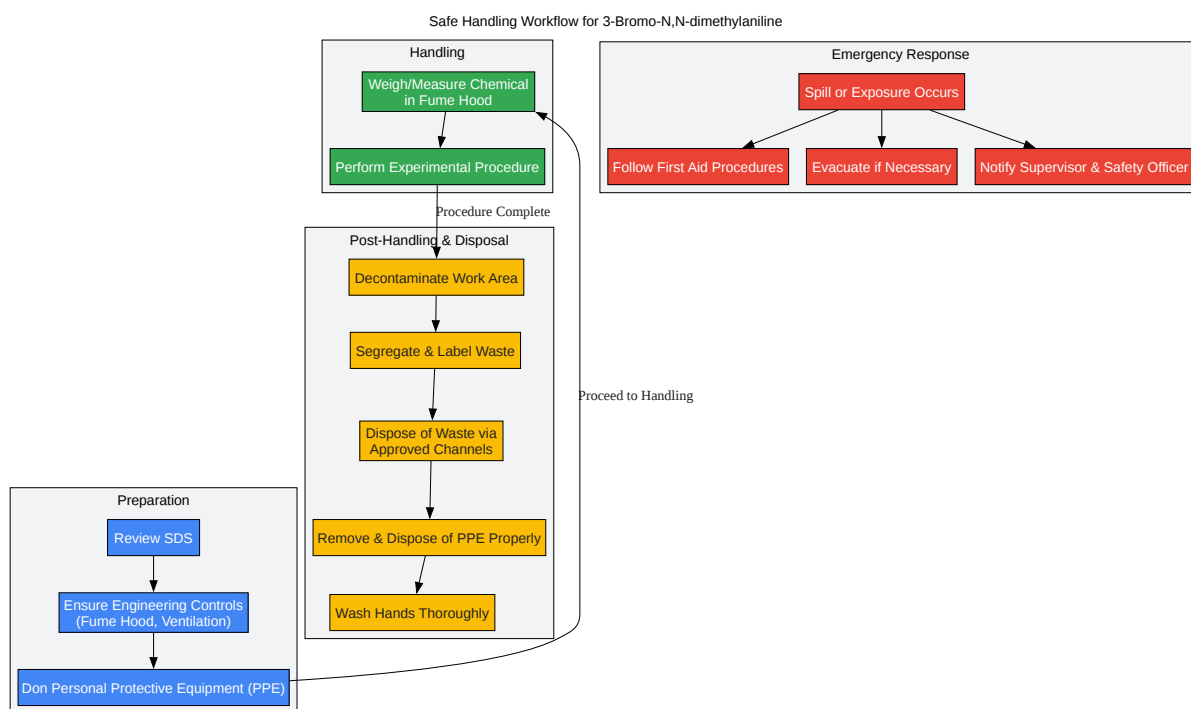
Emergency First Aid Procedures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][5]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[1] Seek medical attention.
- In Case of Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing.

Seek immediate medical attention.

- If Swallowed: Do NOT induce vomiting. Call a physician or poison control center immediately.^{[1][5]}

Workflow for Safe Handling of 3-Bromo-N,N-dimethylaniline



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Caption: Workflow for the safe handling of **3-Bromo-N,N-dimethylaniline**.

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